

Application Notes and Protocols: YM-75440 (YM155) Treatment in Specific Cancer Cell Lines

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Compound of Interest

Compound Name: YM-75440

Cat. No.: B15570465

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Introduction

YM-75440, also known as YM155, is a potent small-molecule suppressant of survivin, a member of the inhibitor of apoptosis (IAP) protein family. Survivin is overexpressed in a wide variety of human cancers and is associated with resistance to chemotherapy and radiation, as well as a poor prognosis. By selectively inhibiting survivin expression, YM155 induces apoptosis and inhibits cell proliferation in cancer cells, making it a promising candidate for targeted cancer therapy. These application notes provide a summary of the effects of YM155 in various cancer cell lines and detailed protocols for key experimental assays.

Data Presentation: In Vitro Efficacy of YM155

The cytotoxic activity of YM155 has been evaluated in a range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in the table below.

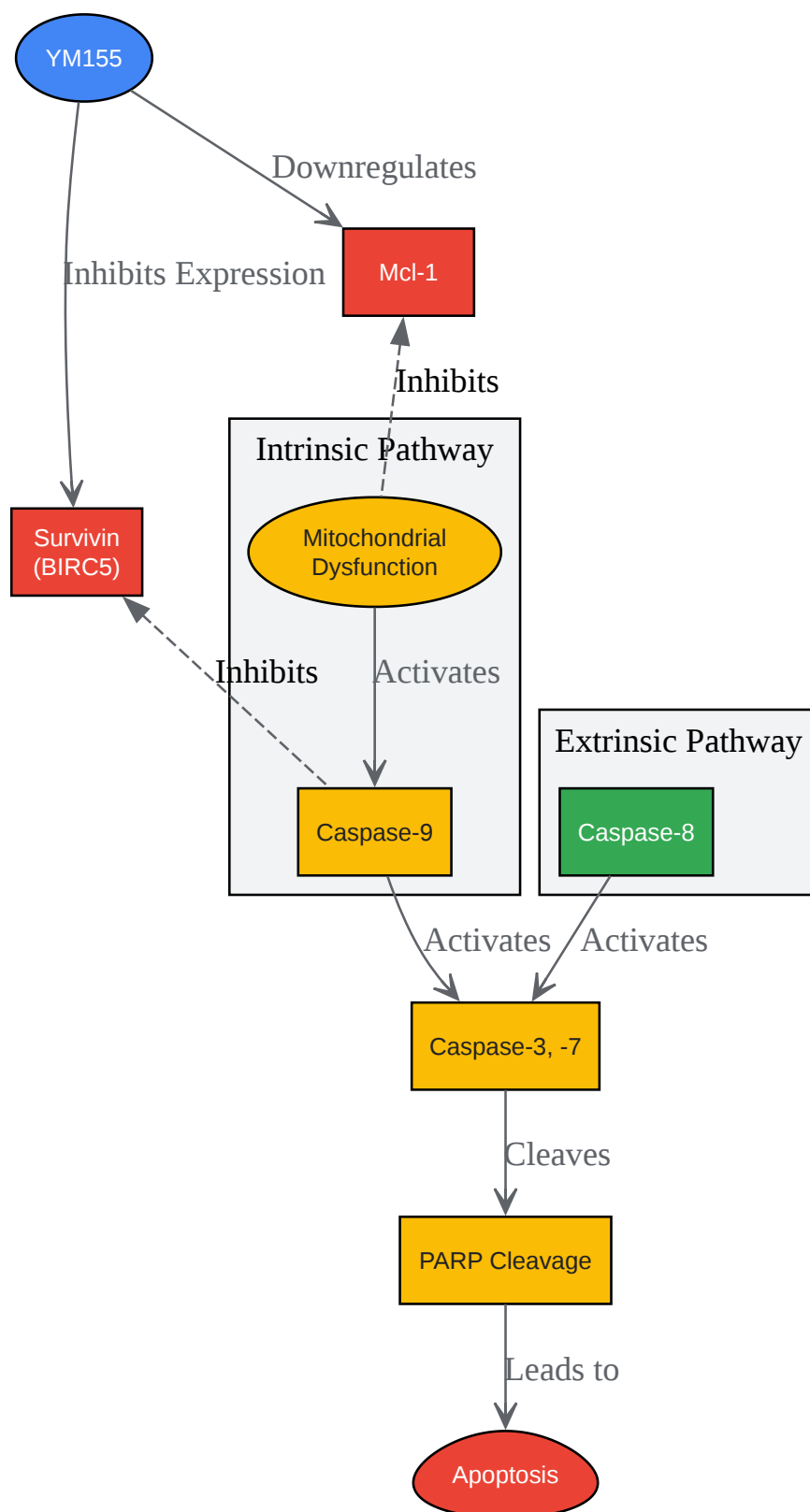
Cancer Type	Cell Line	IC50 (nM)
Neuroblastoma	SH-SY5Y	8 - 212
NGP	8 - 212	
CHLA-255	8 - 9	
IMR-32	8 - 212	
UKF-NB-3	0.49	
LAN-6	248	
NB-S-124	77	
SK-N-SH	75	
Multiple Myeloma	KMS11	2.6
KMS12	6.7	
U266	1.9	
Prostate Cancer	DU145	8.3
(Metastatic Castration-Resistant)	PC3	3.3
Glioblastoma	U373	-
LNZ308	-	
Oral Squamous Cell Carcinoma	SCC9	-
SCC25	-	
Anaplastic Thyroid Cancer	ACT1	-
THJ16T	-	
THJ11T	-	
THJ29T	-	

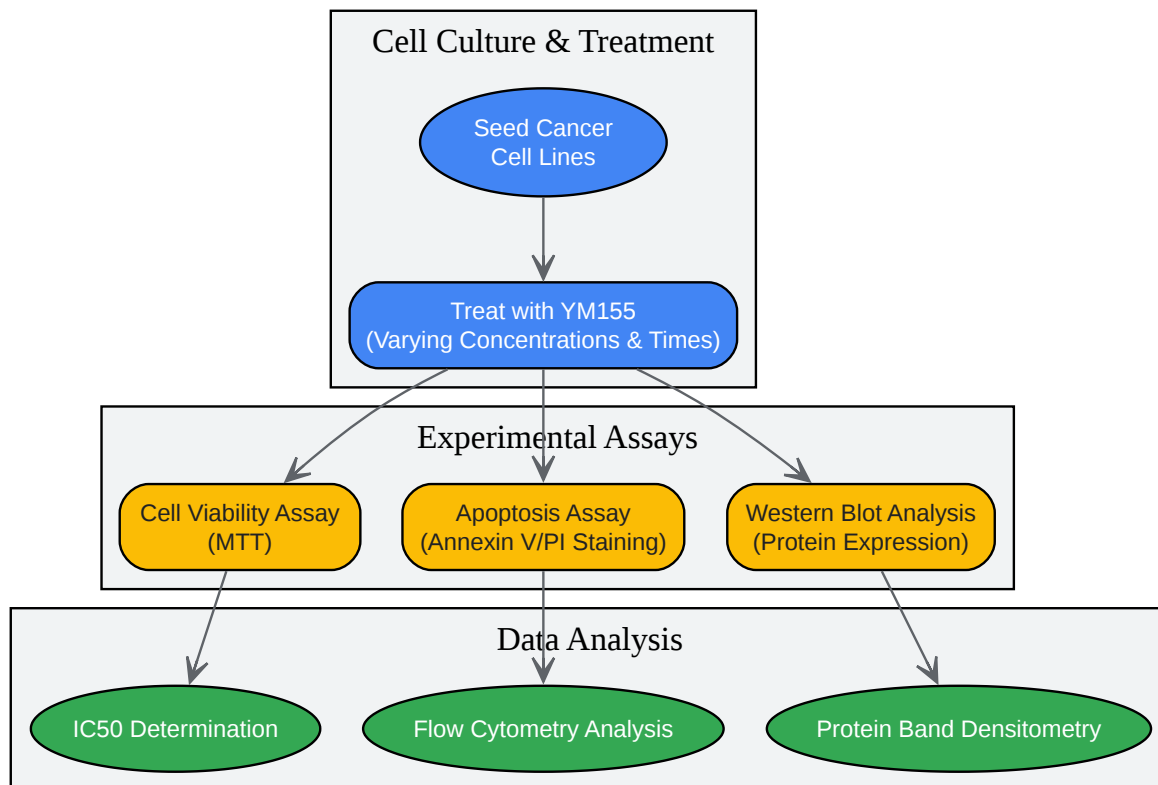
Note: IC50 values can vary depending on the experimental conditions, such as the duration of drug exposure and the specific assay used. The data presented here is a compilation from multiple studies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Mechanism of Action: Survivin Inhibition and Apoptosis Induction

YM155 exerts its anticancer effects primarily by suppressing the expression of the survivin protein at both the mRNA and protein levels.[\[1\]](#) This leads to the induction of apoptosis, a form of programmed cell death, through the activation of both the intrinsic and extrinsic pathways.

Signaling Pathway of YM155-Induced Apoptosis





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References

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